

An In-depth Technical Guide to C₂₄H₃₆CINO: Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: C₂₄H₃₆CINO

Cat. No.: B15171582

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A comprehensive exploration of the chemical and biological landscape of compounds with the molecular formula **C₂₄H₃₆CINO**, tailored for researchers, scientists, and professionals in drug development.

Initial Assessment: A thorough search of chemical databases, including PubChem, ChemSpider, and the Chemical Abstracts Service (CAS), did not yield a well-characterized, common chemical entity with the specific molecular formula **C₂₄H₃₆CINO**. This suggests that the compound in question may be a novel or less-documented substance, or that the provided formula represents a broad class of isomers that are not individually cataloged under this general formula.

Without a specific, identified compound, a detailed technical guide including experimental protocols, signaling pathways, and quantitative data is not feasible. The following information is provided to guide researchers who may encounter a compound with this molecular formula in the course of their work.

Identifying a Compound with the Formula C₂₄H₃₆CINO

Should a researcher synthesize or isolate a compound believed to have the molecular formula **C₂₄H₃₆CINO**, the following steps are crucial for its characterization and the subsequent development of a technical profile:

- **Structural Elucidation:** The first and most critical step is to determine the precise chemical structure of the molecule. This is typically achieved through a combination of analytical techniques:
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are essential for determining the carbon-hydrogen framework of the molecule.
 - **Mass Spectrometry (MS):** High-resolution mass spectrometry can confirm the exact molecular weight and elemental composition, verifying the **C₂₄H₃₆CINO** formula. Fragmentation patterns can provide clues about the molecule's structure.
 - **X-ray Crystallography:** If a suitable crystal can be grown, this technique provides the definitive three-dimensional structure of the molecule.
- **IUPAC Name and CAS Number Assignment:** Once the structure is confirmed, a systematic IUPAC (International Union of Pure and Applied Chemistry) name can be assigned. Subsequently, a CAS number can be obtained from the Chemical Abstracts Service, which will uniquely identify the compound in the scientific literature and databases.

Hypothetical Workflow for Characterization

To illustrate the process of generating the information requested, a hypothetical workflow is presented below. This workflow outlines the necessary experimental and analytical steps that would be required once a specific **C₂₄H₃₆CINO** compound is identified.

Caption: Hypothetical workflow for the characterization of a novel **C₂₄H₃₆CINO** compound.

Data Presentation: Structuring Quantitative Information

For any identified **C₂₄H₃₆CINO** compound, all quantitative data should be summarized in clearly structured tables for easy comparison and analysis. The following are examples of tables that would be populated during the characterization process.

Table 1: Physicochemical Properties

Property	Value	Method
Molecular Weight	Calculated	-
Melting Point (°C)	Experimental	Differential Scanning Calorimetry (DSC)
Solubility (mg/mL)	Experimental	HPLC-based method in various solvents
LogP	Experimental	Shake-flask method
pKa	Experimental	Potentiometric titration

Table 2: In Vitro Biological Activity

Assay	Target	IC50 / EC50 (µM)	Cell Line
Example: Kinase Assay	Example: EGFR	Experimental Value	Example: A549
Example: Cytotoxicity	-	Experimental Value	Example: HeLa

Experimental Protocols

Detailed methodologies for all key experiments would be crucial for reproducibility. An example of how an experimental protocol would be presented is as follows:

Protocol: Determination of IC50 in a Cancer Cell Line

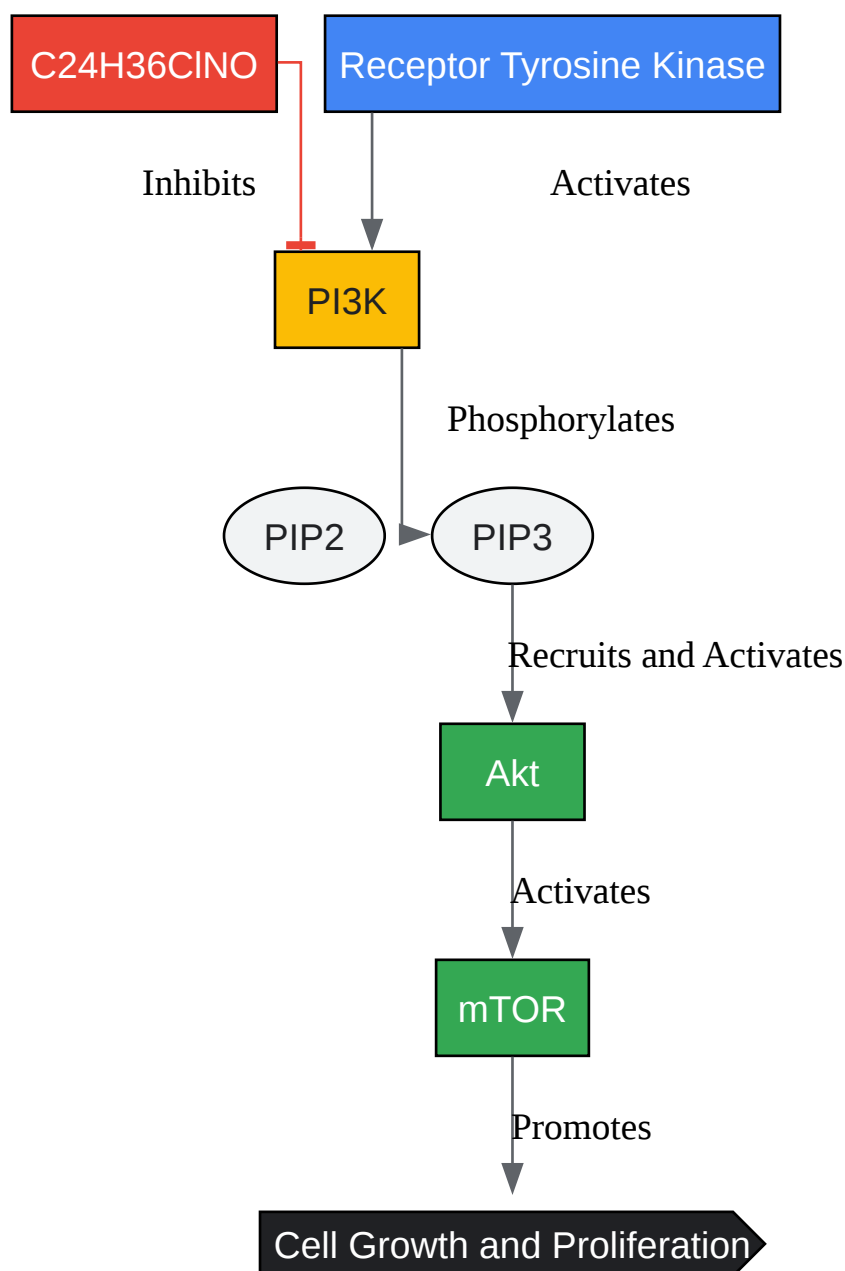
- **Cell Culture:** The human cancer cell line (e.g., MCF-7) is maintained in DMEM supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin at 37°C in a humidified atmosphere of 5% CO2.
- **Cell Seeding:** Cells are seeded into 96-well plates at a density of 5,000 cells per well and allowed to adhere overnight.
- **Compound Treatment:** The **C24H36ClNO** compound is dissolved in DMSO to create a stock solution, which is then serially diluted in culture medium to achieve a range of final

concentrations. The cells are treated with these dilutions for 72 hours.

- **Viability Assay:** Cell viability is assessed using the MTT assay. After the incubation period, MTT solution is added to each well, and the plates are incubated for another 4 hours. The resulting formazan crystals are dissolved in DMSO, and the absorbance is measured at 570 nm using a microplate reader.
- **Data Analysis:** The IC₅₀ value, the concentration of the compound that inhibits cell growth by 50%, is calculated by plotting the percentage of cell viability against the log of the compound concentration and fitting the data to a sigmoidal dose-response curve using appropriate software (e.g., GraphPad Prism).

Signaling Pathway Visualization

If the mechanism of action of the **C24H36ClNO** compound was elucidated to involve a specific signaling pathway, a diagram would be created using Graphviz to visualize the interactions. For instance, if the compound was found to inhibit the PI3K/Akt pathway, the following diagram could be generated.



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Caption: Hypothetical inhibition of the PI3K/Akt signaling pathway by a **C24H36CINO** compound.

In conclusion, while a specific technical guide for **C24H36CINO** cannot be provided without a defined chemical entity, the framework outlined above provides a comprehensive roadmap for the characterization and documentation of any novel compound with this molecular formula. Researchers and drug development professionals are encouraged to follow these systematic

approaches to ensure the generation of high-quality, reproducible data that can be effectively communicated and utilized by the scientific community.

- To cite this document: BenchChem. [An In-depth Technical Guide to C₂₄H₃₆ClNO: Structure, Properties, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15171582#c24h36clno-iupac-name-and-cas-number>]

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